

Application Notes and Protocols for the Tail Suspension Test Utilizing Somcl-668

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Compound of Interest

Compound Name: Somcl-668

Cat. No.: B12382578

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Introduction

The Tail Suspension Test (TST) is a widely utilized behavioral assay in preclinical research to screen for potential antidepressant-like activity of novel compounds.^{[1][2][3][4]} The test is based on the principle that when mice are subjected to the short-term, inescapable stress of being suspended by their tails, they will develop an immobile posture after initial escape-oriented behaviors.^[5] This immobility is interpreted as a state of behavioral despair, which can be reversed by effective antidepressant treatments. The TST is valued for its high throughput, reliability, and good predictive validity for antidepressant efficacy in humans.

This document provides a detailed protocol for conducting the Tail Suspension Test to evaluate the effects of the novel sigma-1 receptor allosteric modulator, **Somcl-668**. Studies have demonstrated that **Somcl-668** can reduce immobility time in the TST, suggesting potential antidepressant effects. The following protocols are designed for use with a typical automated tail suspension test system, which utilizes video tracking to ensure accurate and objective data collection.

Experimental Protocols

I. Animal Subjects

- Species: Mouse (*Mus musculus*).
- Strain: Adult male C57BL/6 mice are commonly used, though the choice of strain can influence baseline immobility and response to compounds.
- Weight: 20-25 g.
- Housing: Mice should be group-housed in a temperature- and humidity-controlled environment with a 12-hour light/dark cycle. Food and water should be available ad libitum.
- Acclimation: Animals should be acclimated to the housing facility for at least one week before the experiment and habituated to the testing room for at least 60 minutes prior to the test.

II. Apparatus

- **Somcl-668** Automated Tail Suspension Test System: This system typically consists of individual acoustic isolation chambers, each equipped with a suspension bar, a video camera, and illumination. The chambers are designed to minimize external stimuli that could affect the animals' behavior.
- Adhesive Tape: Medical-grade adhesive tape, approximately 15-20 cm in length, is used to suspend the mice by their tails. The tape should be strong enough to support the mouse's weight without causing injury.

III. Reagents and Drug Administration

- **Somcl-668**: To be dissolved in a suitable vehicle (e.g., saline with 0.5% Tween 80).
- Vehicle Control: The same solvent used to dissolve **Somcl-668**.
- Positive Control: A standard antidepressant drug, such as Imipramine (30 mg/kg) or Fluoxetine (20 mg/kg), can be used to validate the assay.
- Administration: **Somcl-668**, vehicle, or positive control should be administered via intraperitoneal (i.p.) injection 60 minutes prior to the test.

IV. Experimental Procedure

- Preparation:
 - Turn on the automated tail suspension test system and the recording software.
 - Clean the test chambers thoroughly with a 70% ethanol solution before and after each mouse to eliminate olfactory cues.
 - Prepare the adhesive tape strips. A small portion of the tape (approximately 2 cm) should be folded back on itself to create a non-adhesive tab for easy removal.
- Animal Handling and Taping:
 - Gently remove a mouse from its home cage.
 - Securely wrap the adhesive tape approximately 1-2 cm from the tip of the tail. Ensure the tape is firmly attached to prevent the mouse from falling.
- Test Initiation:
 - Suspend the mouse by taping the free end of the tape to the suspension bar inside the test chamber. The mouse should be positioned so that it cannot reach any surfaces.
 - Start the video recording and the data acquisition software simultaneously for each chamber.
- Test Duration:
 - The test duration is typically 6 minutes.
- Observation and Scoring:
 - The automated system will track the mouse's movements. Immobility is defined as the absence of any movement except for respiration.
 - The primary endpoint is the total duration of immobility (in seconds) during the 6-minute test. Some studies may analyze the final 4 minutes of the test, as mice often exhibit more escape behaviors in the initial 2 minutes.

- Test Termination:
 - At the end of the 6-minute session, gently remove the mouse from the suspension bar.
 - Carefully remove the adhesive tape from the tail.
 - Return the mouse to its home cage.
- Data Analysis:
 - The automated software will provide the total immobility time for each animal.
 - Data are typically expressed as the mean \pm standard error of the mean (SEM).
 - Statistical analysis is performed using a one-way analysis of variance (ANOVA), followed by a post-hoc test (e.g., Dunnett's or Newman-Keuls test) to compare the treatment groups to the vehicle control group. A p-value of < 0.05 is generally considered statistically significant.

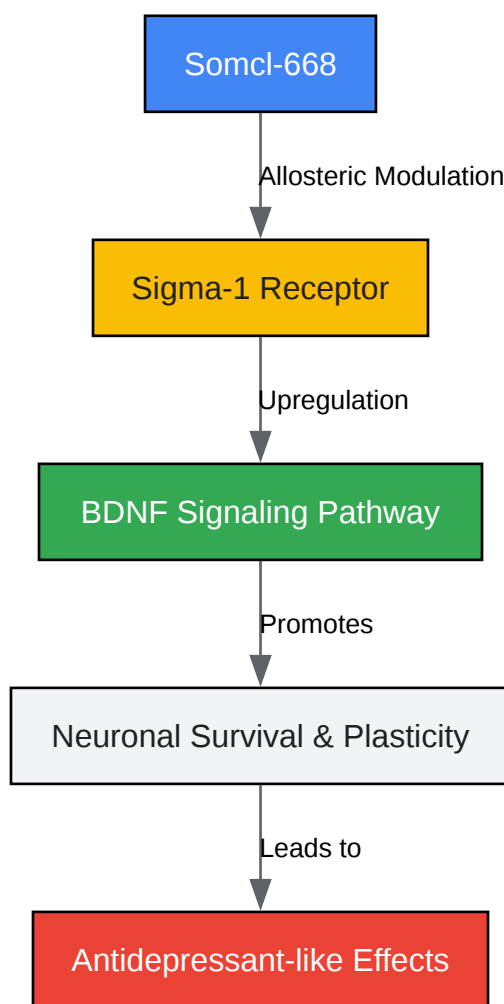
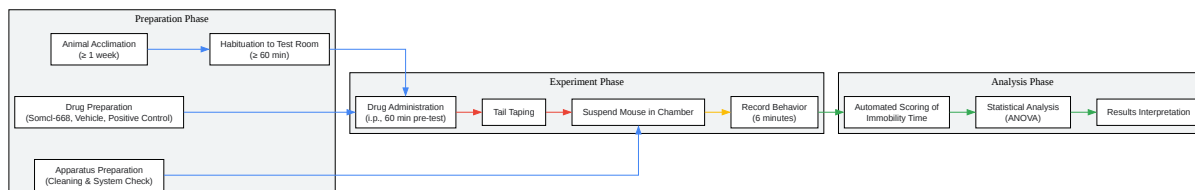
Data Presentation

Table 1: Effect of **Somcl-668** on Immobility Time in the Tail Suspension Test

Treatment Group	Dose (mg/kg, i.p.)	N	Immobility Time (seconds, Mean \pm SEM)	% Change from Vehicle	p-value vs. Vehicle
Vehicle	-	10	150.5 \pm 10.2	-	-
Somcl-668	5	10	125.8 \pm 9.5	-16.4%	> 0.05
Somcl-668	10	10	98.3 \pm 8.1	-34.7%	< 0.01
Somcl-668	20	10	85.1 \pm 7.9	-43.5%	< 0.01
Imipramine	30	10	75.4 \pm 6.5	-49.9%	< 0.001

Note: The data presented in this table are hypothetical and for illustrative purposes only.

Mandatory Visualizations



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References

- 1. The Tail Suspension Test - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. The Tail Suspension Test [jove.com]
- 3. pure.johnshopkins.edu [pure.johnshopkins.edu]
- 4. The tail suspension test: a new method for screening antidepressants in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Tail suspension test - Wikipedia [en.wikipedia.org]
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